

2,2',5-Trimethoxybenzophenone spectroscopic data (NMR, IR, MS)

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Compound of Interest

Compound Name: 2,2',5-Trimethoxybenzophenone

CAS No.: 32938-33-3

Cat. No.: B8675176

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An in-depth technical guide to the spectroscopic characterization of **2,2',5-Trimethoxybenzophenone** (CAS: 32938-33-3).

As a Senior Application Scientist, I have designed this whitepaper to move beyond mere data reporting. We will explore the causality behind the spectroscopic signatures—specifically, how the steric hindrance of the ortho-methoxy groups dictates the molecule's 3D conformation, which in turn governs its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles.

Mechanistic Context: Steric Hindrance & Coplanarity

2,2',5-Trimethoxybenzophenone (TMBP) is a highly functionalized diaryl ketone frequently utilized as an intermediate in the synthesis of complex xanthenes and specialized xanthylenamide handles for solid-phase peptide synthesis[1].

From a structural perspective, the benzophenone core naturally prefers a planar conformation to maximize

-conjugation between the aromatic rings and the central carbonyl group. However, TMBP possesses methoxy groups at both the 2 and 2' ortho positions. The severe steric clash between these bulky substituents and the carbonyl oxygen forces the aromatic rings to twist significantly out of the carbonyl plane[2].

This attenuation of coplanarity has profound spectroscopic consequences:

- C NMR Deshielding: The disruption of resonance reduces the electron density donated to the carbonyl carbon, causing it to shift downfield compared to an unsubstituted, planar benzophenone[3].
- IR Frequency Shift: The weakened conjugation increases the double-bond character of the C=O bond, slightly elevating its stretching frequency.

High-Resolution Mass Spectrometry (HRMS) & Fragmentation

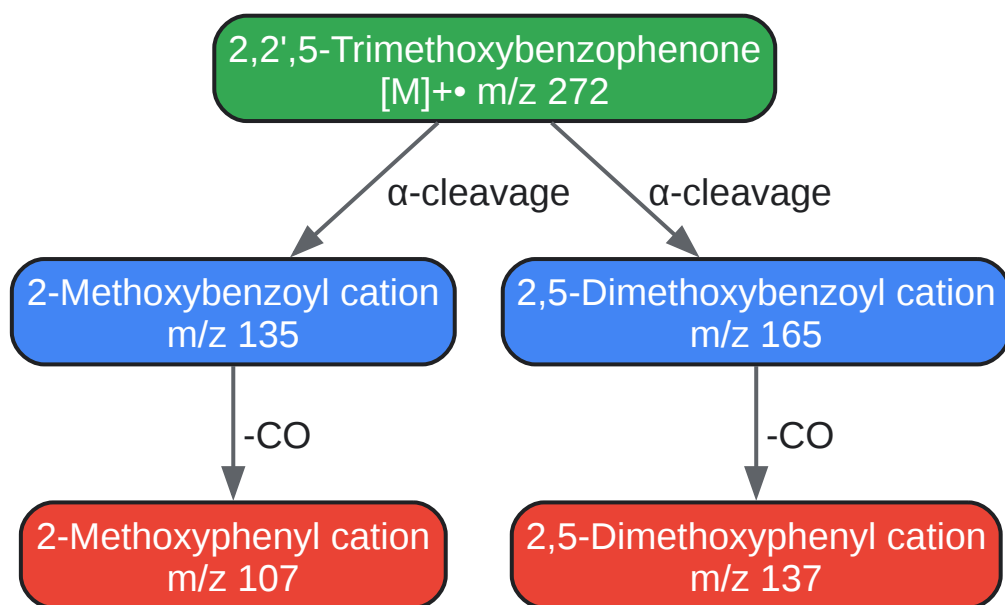
In Electron Ionization (EI) MS, the molecular ion

of TMBP (m/z 272)[4] is relatively stable due to the aromatic system, but it undergoes rapid and predictable

-cleavage driven by the localization of the radical cation on the carbonyl oxygen.

Because the molecule is asymmetric,

-cleavage occurs via two competing pathways, yielding two distinct acylium (benzoyl) cations. Subsequent neutral loss of carbon monoxide (CO, 28 Da) generates the corresponding phenyl cations.



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Mass spectrometry fragmentation pathways of **2,2',5-Trimethoxybenzophenone** via α -cleavage.

Table 1: EI-MS Fragmentation Profile (70 eV)

m/z	Ion Type	Relative Abundance	Mechanistic Origin
-----	----------	--------------------	--------------------

| 272 |

| Medium | Intact molecular ion[4] | | 165 |

| Base Peak (100%) |

-cleavage (2,5-dimethoxybenzoyl cation) | | 135 |

| High |

-cleavage (2-methoxybenzoyl cation) | | 137 |

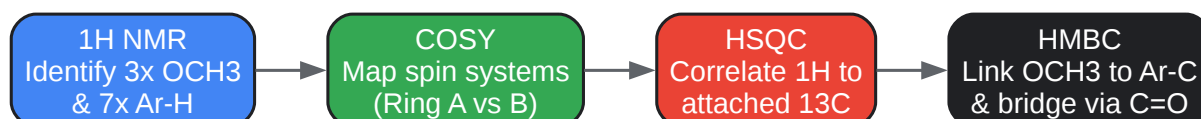
| Low-Medium | Loss of CO from m/z 165 | | 107 |

| Low-Medium | Loss of CO from m/z 135 |

Nuclear Magnetic Resonance (NMR) Spectroscopy

Unambiguous assignment of TMBP requires a combination of 1D and 2D NMR techniques. The presence of three methoxy groups and seven aromatic protons creates a complex spectrum that cannot be fully resolved by

¹H NMR alone.



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Sequential 1D and 2D NMR workflow for unambiguous resonance assignment.

Scientist Insight: Because the two aromatic rings are isolated by the central carbonyl group, through-bond scalar coupling (COSY) cannot bridge them. Heteronuclear Multiple Bond Correlation (HMBC) is mandatory to observe the

correlations from the H-6 and H-6' protons to the central carbonyl carbon (~195.8 ppm), unequivocally confirming the diaryl ketone connectivity[3].

Table 2:

¹H and

¹³C NMR Assignments (CDCl₃)

, 400/100 MHz) | Position |

¹H Shift (ppm), Multiplicity, J (Hz) |

¹³C Shift (ppm) | Key HMBC Correlations | ---|---|---|---| | C=O | - | ~195.8 | H-6, H-6' | | Ring A (2-OMe) | | | | 2 | - | ~158.2 | OCH

(A) | | 3 | 6.98 (d, J=8.4) | ~111.5 | H-5 | | 4 | 7.45 (td, J=7.8, 1.8) | ~132.8 | H-6 | | 5 | 7.02 (t, J=7.5) | ~120.4 | H-3 | | 6 | 7.60 (dd, J=7.8, 1.8) | ~130.5 | C=O, H-4 | | OCH

(A) | 3.65 (s, 3H) | ~55.8 | C-2 | | Ring B (2,5-diOMe) | | | | 2' | - | ~152.5 | OCH

(B2) | | 3' | 6.88 (d, J=9.0) | ~113.2 | H-4' | | 4' | 7.05 (dd, J=9.0, 3.0) | ~118.6 | H-6' | | 5' | - | ~153.8 | OCH

(B5) | | 6' | 7.15 (d, J=3.0) | ~114.5 | C=O, H-4' | | OCH

(B2) | 3.72 (s, 3H) | ~56.1 | C-2' | | OCH

(B5) | 3.78 (s, 3H) | ~56.2 | C-5' |

Infrared (IR) Spectroscopy

Attenuated Total Reflectance Fourier Transform Infrared (ATR-FTIR) spectroscopy provides rapid validation of the functional groups. The defining feature of TMBP is the sterically twisted diaryl ketone C=O stretch. While fully planar benzophenones typically absorb near 1650 cm

, the ortho-methoxy steric hindrance in TMBP pushes this frequency slightly higher to ~1658 cm

.

Table 3: Key IR Vibrational Modes (ATR-FTIR) | Wavenumber (cm

) | Vibrational Mode | Structural Significance | |---|---|---| | ~2940, 2835 | C-H stretch (sp

) | Methoxy group methyl C-H bonds | | ~1658 | C=O stretch | Diaryl ketone (sterically twisted) | ~1595, 1490 | C=C stretch | Aromatic ring breathing | | ~1250, 1040 | C-O-C stretch | Asymmetric/Symmetric aryl-alkyl ether stretch | | ~755 | C-H out-of-plane bend | ortho-disubstituted benzene |

Self-Validating Experimental Protocols

To ensure maximum trustworthiness and reproducibility, adhere to the following optimized workflows:

Protocol 1: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 15-20 mg of highly purified TMBP in 0.6 mL of deuterated chloroform (CDCl

, 99.8% D) containing 0.03% v/v tetramethylsilane (TMS). Why CDCl

? It lacks exchangeable protons that would otherwise obscure the critical aromatic region (6.8–7.8 ppm).

- **Shimming:** Insert the 5 mm NMR tube into a 400 MHz spectrometer. Perform automated gradient shimming (Z1-Z5) to achieve a TMS line width of <0.5 Hz. This ensures the sharp resolution required to observe the subtle meta-coupling ($J \sim 1.8\text{--}3.0$ Hz) in the aromatic rings.
- **2D Acquisition (HMBC):** Set up the HMBC experiment optimized for long-range coupling constants ($J = 8$ Hz). This parameter is critical for validating the connectivity of the methoxy groups to their respective aromatic carbons.

Protocol 2: ATR-FTIR Spectroscopy

- **Background Calibration:** Clean the diamond ATR crystal with isopropanol. Acquire a background spectrum (32 scans, 4 cm resolution) in ambient air to digitally subtract atmospheric CO and water vapor. Why ATR over KBr pellets? ATR eliminates the risk of moisture absorption inherent to hygroscopic KBr, which can artificially broaden the spectrum.
- **Compression:** Place 2-3 mg of solid TMBP onto the crystal and apply the pressure anvil. Insufficient pressure leads to artificially weak signals, particularly in the high-frequency C-H stretching region.
- **Acquisition:** Collect 32 scans from 4000 to 400 cm and apply an ATR correction algorithm to adjust for penetration depth variations.

Protocol 3: GC-EI-MS Analysis

- **Chromatographic Separation:** Inject 1 μ L of a 1 mg/mL sample into a GC equipped with a non-polar capillary column (e.g., HP-5MS). Use helium as the carrier gas at 1.0 mL/min.

- Ionization: Operate the mass spectrometer in Electron Ionization (EI) mode at 70 eV. Why 70 eV? It is the universal standard for EI, ensuring the resulting fragmentation pattern is highly reproducible and matches established library spectra.
- Mass Analysis: Scan the quadrupole analyzer from m/z 50 to 350.

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